

Kathon 886 chemical composition and inert ingredients

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Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

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Physical and Chemical Properties

For identification and handling purposes, the typical physical properties of **Kathon 886** MW are as follows [1] [2]:

Property	Specification
Appearance	Amber to gold, slightly viscous liquid
Odor	Mild, aromatic
Specific Gravity (at 25°C)	1.29
Density	10.8 lb/gal
pH (as supplied)	1 to 3
Viscosity (at 25°C)	16 cps

Its solubility profile is broad, being soluble in water, methanol, ethanol, isopropyl alcohol, and acetic acid, but insoluble in acetone [1] [2]. The product is stable for at least one year at ambient temperatures and

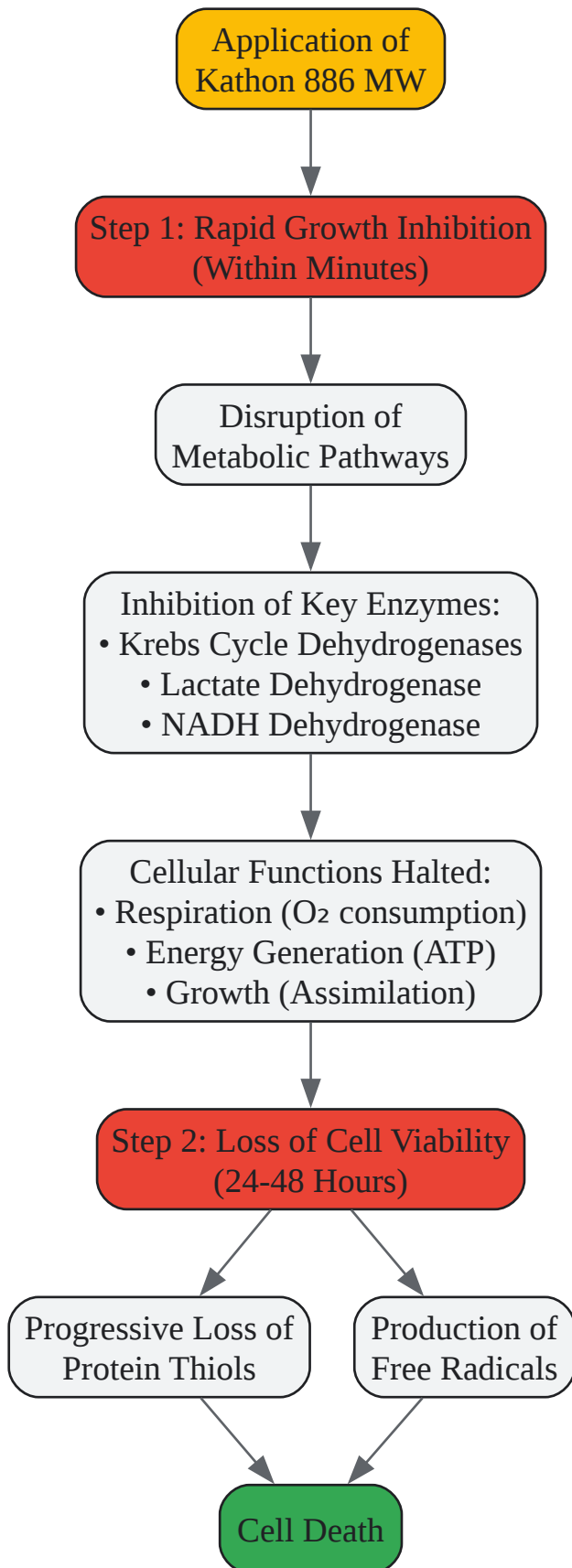
performs best in a pH range of **3.0 to 9.2** in the end-use fluid, with enhanced stability at lower pH levels [1] [2].

Mechanism of Action

Kathon 886 MW acts as a broad-spectrum biocide through a rapid, two-step mechanism that disrupts core cellular functions in microorganisms [1] [3]:

- **Growth Inhibition:** Within minutes of application, the active ingredients disrupt central metabolic pathways. They specifically inhibit key enzymes involved in the Krebs cycle (such as dehydrogenases for alpha-ketoglutarate, pyruvate, and succinate), nutrient metabolism (lactate dehydrogenase), and energy generation (NADH dehydrogenase) [1] [3]. This swiftly halts cellular respiration, ATP synthesis, and growth.
- **Cell Death:** Following metabolic disruption, cell death occurs over several hours. This results from the progressive loss of protein thiols within the cell and the production of free radicals due to disrupted metabolism [1] [3].

The diagram below illustrates this sequential mechanism of action.



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Efficacy and Experimental Considerations

Kathon 886 MW is effective against a wide range of bacteria and fungi in metalworking fluids, synthetic coolants, and other water-based industrial fluids [1] [3] [2].

- **Dosage Information:** The recommended dosage varies depending on the system's condition [1] [3]:
 - **Initial Dose for Fouled Systems:** 25 to 75 ppm active ingredient (a.i.).
 - **Maintenance Dose for Clean Systems:** 5 to 30 ppm a.i., typically applied every 3-4 weeks.
- **Efficacy Against Challenging Microorganisms:** Laboratory studies indicate the biocide is effective against specific problem-causing microbes, including *Mycobacterium chelonae*, with prevention of growth observed at 7-20 ppm a.i. [3]. Its mode of action, which does not rely on cell lysis, also suggests it may minimize the release of endotoxins from gram-negative bacteria [3].

For researchers, it is critical to conduct **compatibility pre-testing** due to the wide variation in fluid formulations. Certain components can degrade **Kathon 886** MW, reducing its efficacy [1] [2]:

- **Avoid:** Sodium Omadine, Triadine 10, and mercaptans (e.g., mercaptobenzothiazole).
- **Minimize:** High levels of diethanolamine (DEA); using triethanolamine (TEA) or monoethanolamine (MEA) is preferred.
- **Manage pH:** Do not add highly basic additives (pH 10-12) immediately before or after adding the biocide.

Safety and Handling Protocols

Safety data from the search results indicates that **Kathon 886** MW is a hazardous chemical with acute toxicity. The acute oral LD₅₀ is **53 mg/kg in rats** and **60 mg/kg in mice**, with toxic effects including somnolence, ataxia, and respiratory depression [4]. It is essential to follow all safety protocols on the product label and Material Safety Data Sheet (MSDS) [1] [2].

Key handling practices include [1] [2]:

- Using a metering pump for direct addition to the sump.
- Triple-rinsing empty containers before disposal.
- Posting safety information and deactivation protocols near the handling area.

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References

1. - Ataman Kimya KATHON 886 [atamanchemicals.com]
2. KATHON 886 | [atamankimya.com]
3. KATHON 886 MW - Ataman Kimya [atamanchemicals.com]
4. | CAS#:55965-84-9 | Chemsrvc Kathon 886 [chemsrc.com]

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